

Essential Guide to the Proper Disposal of 1,3-Bis(benzyloxy)-2-propanol

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Compound of Interest

Compound Name: **1,3-Bis(benzyloxy)-2-propanol**

Cat. No.: **B023627**

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides a detailed, step-by-step procedure for the safe disposal of **1,3-Bis(benzyloxy)-2-propanol** (CAS 6972-79-8), a combustible liquid used in various synthetic applications. Adherence to these protocols is critical for minimizing risks and maintaining a safe research environment.

Safety and Chemical Profile

Before handling **1,3-Bis(benzyloxy)-2-propanol**, it is crucial to be aware of its chemical and physical properties, which inform the necessary safety precautions and disposal methods.

Property	Value	Citation
Synonyms	1,3-Di-O-benzylglycerol, 1,3-Dibenoxy-2-propanol	[1]
CAS Number	6972-79-8	[1]
Molecular Formula	(C ₆ H ₅ CH ₂ OCH ₂) ₂ CHOH	[1]
Form	Liquid	[1]
Density	1.103 g/mL at 20 °C	[1]
Boiling Point	226-227 °C / 3 mmHg	[1]
Flash Point	110 °C (230 °F) - closed cup	[1]
Storage Class	10 - Combustible liquids	[1]

Step-by-Step Disposal Protocol

The disposal of **1,3-Bis(benzyloxy)-2-propanol**, along with related benzyl ethers, should be managed as hazardous chemical waste.[\[2\]](#) Under no circumstances should this chemical be disposed of down the drain or in regular solid waste.[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

Before beginning any disposal-related activities, ensure you are wearing the appropriate personal protective equipment:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Body Protection: A lab coat is mandatory to protect against accidental splashes.

Waste Collection

- Designated Waste Container: Collect all waste **1,3-Bis(benzyloxy)-2-propanol** in a dedicated, leak-proof, and sealable container.[\[4\]](#) This container should be compatible with organic solvents.

- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**1,3-Bis(benzyloxy)-2-propanol**," the date of accumulation, and the name of the generating laboratory or researcher.[2][5]
- Segregation: Do not mix this waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[6]

Storage of Chemical Waste

- Secure Location: Store the sealed waste container in a designated hazardous waste accumulation area.
- Ventilation: This area must be well-ventilated to prevent the accumulation of flammable vapors.[6]
- Ignition Sources: Keep the storage area away from all sources of ignition, such as open flames, sparks, and hot surfaces.[7]

Professional Disposal

- Licensed Waste Management: Arrange for the collection and disposal of the hazardous waste through a licensed environmental waste management company.[8][9] These companies are equipped to handle and dispose of chemical waste in compliance with all local, state, and federal regulations.

Emergency Procedures for Spills

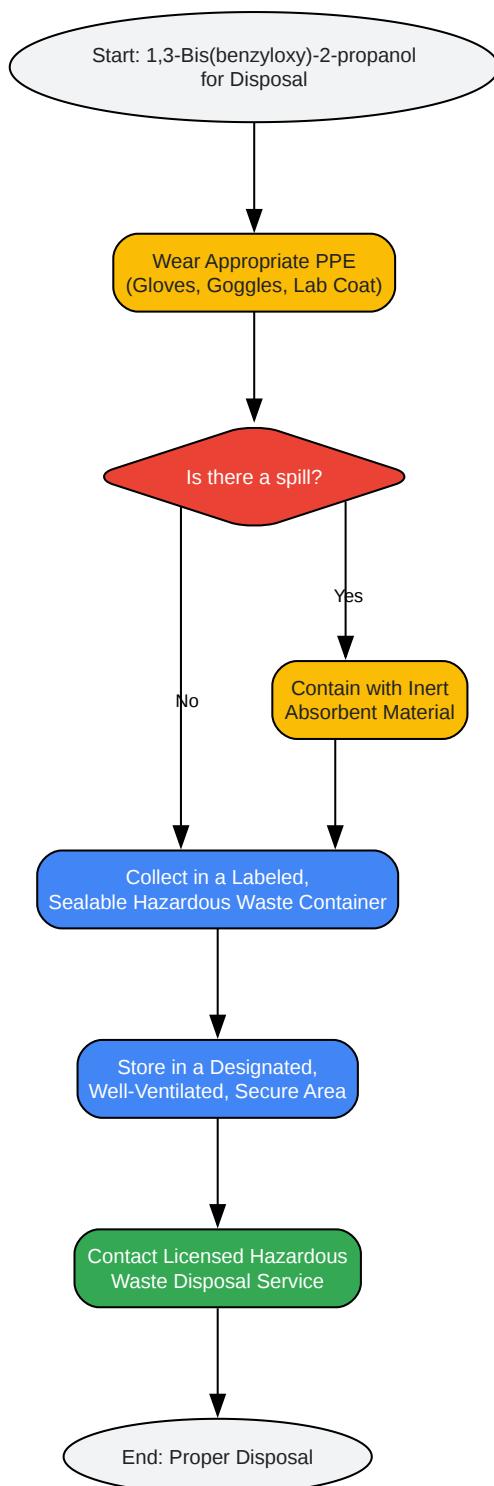
In the event of a spill of **1,3-Bis(benzyloxy)-2-propanol**, follow these steps:

- Evacuate: Clear the immediate area of all personnel.[2]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material, such as sand, vermiculite, or a commercial sorbent, to contain the spill.[10]
- Collect: Carefully scoop the absorbed material into a designated, sealable container for hazardous waste.

- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Dispose: The container with the collected waste must be disposed of as hazardous waste, following the procedures outlined above.[[10](#)]

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **1,3-Bis(benzyloxy)-2-propanol**.



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Caption: Disposal workflow for **1,3-Bis(benzyloxy)-2-propanol**.

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